

Technical Support Center: 2-Formylphenylboronic Acid (2-FPBA)[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	(E)-(2-((hydroxyimino)methyl)phenyl)boronic acid
CAS No.:	859160-67-1
Cat. No.:	B1398729

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Product: 2-Formylphenylboronic Acid (CAS: 40138-16-7) Synonyms: 2-Boronobenzaldehyde; o-Formylbenzeneboronic acid; Benzoxaborole (cyclic form) Support Level: Advanced / R&D[1]

Introduction: The "Chameleon" Molecule

Welcome to the technical support center for 2-Formylphenylboronic Acid (2-FPBA). If you are experiencing solubility issues or inconsistent reactivity, you are likely battling this molecule's unique ability to shapeshift.[1]

Unlike standard phenylboronic acids, 2-FPBA possesses an aldehyde group at the ortho position.[1] This proximity allows the boronic acid moiety to cyclize with the carbonyl oxygen, forming a hemiacetal known as 1-hydroxy-1,3-dihydrobenzo[c][1,2]oxaborole (or simply benzoxaborole).[1]

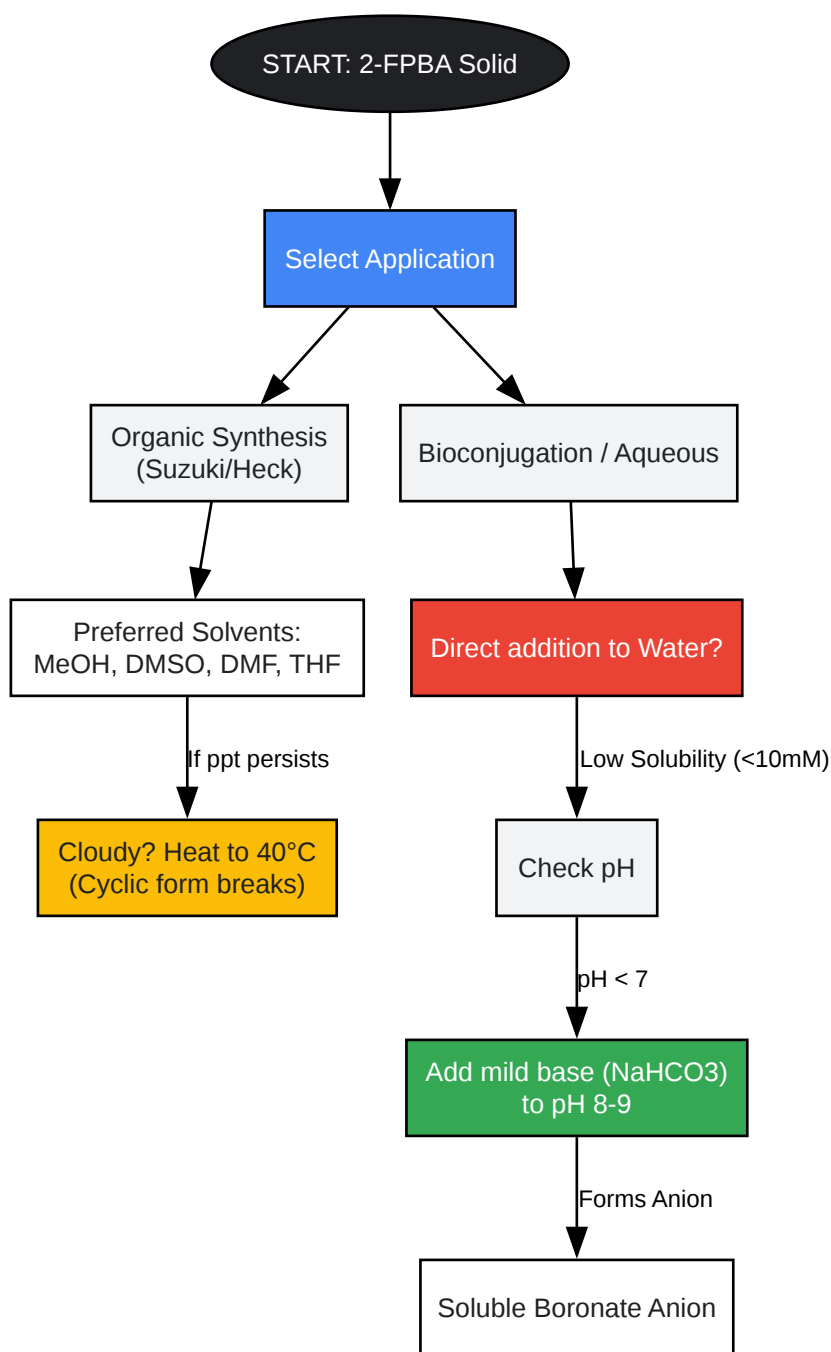
Crucial Insight: In solution, your compound exists in a dynamic equilibrium between the Open Form (aldehyde) and the Closed Form (benzoxaborole). This equilibrium is the root cause of

most solubility and reactivity anomalies.

Part 1: Solubility & Dissolution Troubleshooting

Visual Troubleshooting Guide

The following decision tree helps you select the correct dissolution strategy based on your application.



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Figure 1: Decision tree for solubilizing 2-FPBA based on solvent system and application.

Frequently Asked Questions: Solubility

Q: I dissolved 2-FPBA in DMSO, but when I added it to my aqueous buffer, it precipitated immediately. Why? A: This is a "Crash-Out" event caused by the hydrophobic nature of the cyclic benzoxaborole form.^[1]

- Mechanism: In pure DMSO, the equilibrium may favor the open form or a solvated species. When diluted into water at neutral or acidic pH ($\text{pH} < 7$), the molecule rapidly cyclizes into the benzoxaborole form, which is less soluble in water than the ionized boronate form.
- Solution: Ensure your aqueous buffer is at pH 8.0–9.0 before adding the DMSO stock.^[1] At this pH, the boron atom ionizes (becoming tetrahedral,), which significantly increases water solubility and prevents precipitation.

Q: Can I use Tris or HEPES buffer? A: Avoid Tris (Tris(hydroxymethyl)aminomethane).

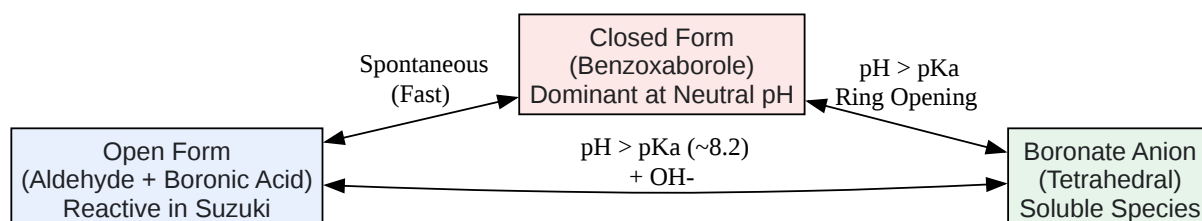
- Reason: Tris contains a 1,2-diol (and 1,3-diol) motif.^[1] Boronic acids bind reversibly but strongly to diols to form cyclic boronate esters.^[1] This will sequester your 2-FPBA, changing its reactivity and effective concentration.^[1]
- Recommended Buffers: Phosphate (PBS), Carbonate, or HEPES (though HEPES can sometimes interact weakly, it is generally safer than Tris).^[1]

Q: What is the maximum solubility?

- DMSO/DMF: $> 100 \text{ mM}$ (High).^[1]
- Methanol: $> 50 \text{ mM}$ (Good).^[1]
- Water (pH 7): Low ($< 10 \text{ mM}$, variable due to cyclization).
- Water (pH 9): Moderate to High (forms boronate salt).

Part 2: The Benzoxaborole Equilibrium (Advanced Chemistry)

Understanding the speciation of 2-FPBA is critical for interpreting NMR data and reaction outcomes.^[1]



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Figure 2: Speciation of 2-FPBA. The closed benzoxaborole form is often the "resting state" in neutral solution, masking the aldehyde.

Technical Deep Dive

- **pKa:** The pKa of 2-FPBA is approximately 8.2 ^[1].^[1] However, the acidity of the benzoxaborole form can be higher (lower pKa) due to ring strain.
- **NMR Confusion:** If you take an NMR in wet DMSO or CD₃OD, you may see broadened peaks or dual sets of peaks.^[1] This is not impurity; it is the tautomeric exchange between the open aldehyde and the closed hemiacetal.

Part 3: Reaction Optimization (Suzuki-Miyaura)

Q: My Suzuki coupling yield is low (<20%). I suspect the catalyst is dead, but it works with other substrates. A: The issue is likely Protodeboronation or Cyclic Stability.

- **Protodeboronation:** Ortho-substituted boronic acids are prone to losing the boron group entirely (replaced by H) under basic conditions and high heat.^[1]

- Fix: Lower the reaction temperature (try 60°C instead of 80-100°C). Use a milder base like K₃PO₄ or Cs₂CO₃ instead of NaOH/KOH.
- Cyclization Inhibition: The closed benzoxaborole form is less prone to transmetallation (the step where Boron transfers the organic group to Palladium).
 - Fix: You must shift the equilibrium to the open/anionic form. Ensure your base strength is sufficient to ionize the boron (pH > 8.5) but not so strong that it destroys the aldehyde (Cannizzaro reaction).

Recommended Protocol for 2-FPBA Coupling:

- Solvent: DME/Water (2:1) or Dioxane/Water (4:1).
- Base: K₂CO₃ (2.0 equiv) or K₃PO₄ (2.0 equiv).^[1]
- Catalyst: Pd(dppf)Cl₂ (robust) or Pd(PPh₃)₄.
- Temperature: 60–70°C.
- Additive: If reaction is sluggish, add 1-2 drops of Glycerol.
 - Why? Glycerol forms a boronate ester that can sometimes solubilize the boron species and protect it from protodeboronation, while still allowing transmetallation.

Part 4: Storage & Stability

Q: The powder turned from white/pale yellow to brown. Is it usable? A: No. Brown discoloration indicates oxidation of the aldehyde or polymerization.

- Boronic acids are air-sensitive. They can oxidize to phenols (C-B bond cleavage) or form anhydrides (boroxines).^[1]
- The Aldehyde is vulnerable. It can auto-oxidize to the carboxylic acid (2-carboxyphenylboronic acid).^[1]

Storage Protocol:

- Temperature: 2–8°C (Refrigerate).
- Atmosphere: Flush with Nitrogen or Argon after use.[\[1\]](#)
- Container: Tightly sealed. If storing for >1 month, wrap the cap in Parafilm.[\[1\]](#)

Summary of Physicochemical Properties

Property	Value / Behavior	Implication for User
Molecular Weight	149.94 g/mol	Calculation basis. [1] [2] [3]
pKa	~8.2 (Predicted) [1]	Buffer pH must be >8.5 for full aqueous solubility. [1]
Water Solubility	pH-dependent	Low at pH 7; High at pH > 9. [1]
Dominant Species	Benzoxaborole (Cyclic)	"Masks" the aldehyde in neutral solution.
Diol Affinity	High	Do NOT use Tris or sugar-containing buffers. [1]

References

- PubChem. (2025).[\[1\]](#)[\[2\]](#) 2-Formylphenylboronic acid | C7H7BO3.[\[1\]](#)[\[2\]](#) National Library of Medicine.[\[1\]](#) [\[Link\]](#)
- Adamczyk-Woźniak, A., et al. (2015).[\[1\]](#)[\[4\]](#) Recent Developments in the Chemistry and Biological Applications of Benzoxaboroles. Chemical Reviews, 115(11), 5224–5247.[\[1\]](#)[\[4\]](#) [\[Link\]](#)
- Luliński, S., et al. (2007).[\[1\]](#)[\[4\]](#) A tautomeric equilibrium between functionalized 2-formylphenylboronic acids and corresponding 1,3-dihydro-1,3-dihydroxybenzo[c][2,1]oxaboroles. New Journal of Chemistry, 31(1), 144–154.[\[1\]](#)[\[4\]](#) [\[Link\]](#)
- Yoneda Labs. (2025).[\[1\]](#) Suzuki-Miyaura Cross-Coupling: Practical Guide. [\[Link\]](#)[\[1\]](#)

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Sources

- 1. 2-Formylbenzeneboronic acid | 40138-16-7 [chemicalbook.com]
- 2. 2-Formylphenylboronic acid | C₇H₇BO₃ | CID 292189 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Formylphenylboronic acid | 87199-17-5 [chemicalbook.com]
- 4. Characterization of the Dynamic Equilibrium between Closed and Open Forms of the Benzoxaborole Pharmacophore - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Support Center: 2-Formylphenylboronic Acid (2-FPBA)[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1398729/docs#technical-support-center-2-formylphenylboronic-acid-2-fpba-1]

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